

Essential Safety and Disposal Procedures for TM-N1324

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Compound of Interest

Compound Name: TM-N1324

Cat. No.: B15605796

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This document provides crucial operational and logistical guidance for the proper disposal of the research chemical **TM-N1324** (CAS Number: 1144477-35-9). The following procedures are based on general best practices for laboratory chemical waste management. It is imperative to consult the official Safety Data Sheet (SDS) provided by the supplier and adhere to all institutional and local regulations regarding chemical waste disposal.

Chemical and Physical Properties

A summary of the key quantitative data for **TM-N1324** relevant to its handling and disposal is presented below.

Property	Value	Source
CAS Number	1144477-35-9	[1]
Molecular Formula	C ₁₈ H ₁₃ ClFN ₇ O	[1]
Appearance	Solid	[1]
Solubility	Soluble in DMSO and Ethanol	[1]

Experimental Protocols for Disposal

The proper disposal of **TM-N1324**, as with any research chemical, is a critical aspect of laboratory safety and environmental responsibility. The following step-by-step methodology outlines the recommended procedure for the disposal of **TM-N1324** waste.

Step 1: Waste Identification and Segregation

- **Characterize the Waste:** Identify all waste streams containing **TM-N1324**. This includes pure, unused compound, contaminated labware (e.g., pipette tips, vials, gloves), and solutions containing **TM-N1324**.
- **Segregate Waste:** Do not mix **TM-N1324** waste with other incompatible chemical waste. It should be collected in a designated, properly labeled waste container.

Step 2: Personal Protective Equipment (PPE)

- **Minimum PPE:** Always wear standard laboratory attire, including a lab coat, safety glasses with side shields or goggles, and chemical-resistant gloves (nitrile or neoprene) when handling **TM-N1324** waste.
- **Enhanced Precautions:** If there is a risk of generating dust or aerosols, a respiratory protection may be necessary. Consult your institution's environmental health and safety (EHS) office for specific guidance.

Step 3: Waste Collection and Storage

- **Container Selection:** Use a sealable, chemical-resistant container for collecting solid and liquid **TM-N1324** waste. The container must be in good condition and compatible with the waste.
- **Labeling:** Clearly label the waste container with "Hazardous Waste," the full chemical name "**TM-N1324**," and any other identifiers required by your institution.
- **Storage:** Store the waste container in a designated satellite accumulation area within the laboratory. This area should be secure, well-ventilated, and away from general laboratory traffic.

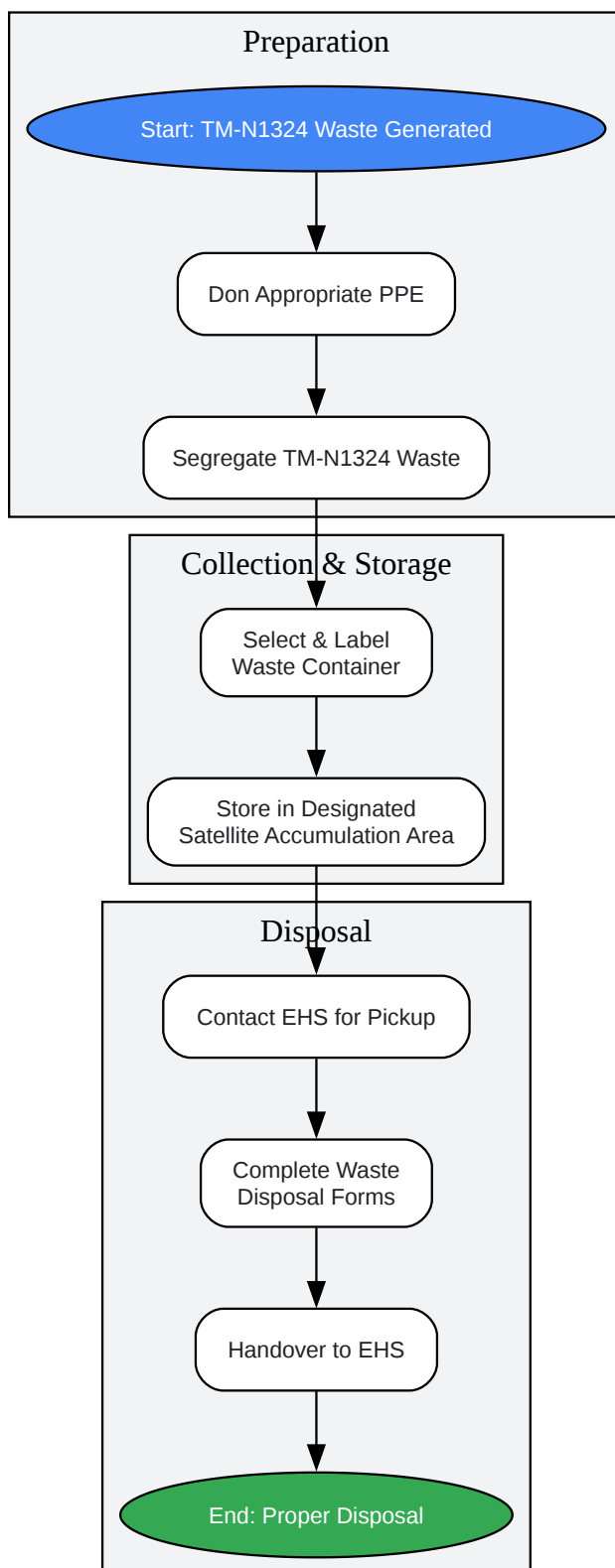
Step 4: Disposal Procedure

- Contact EHS: Do not attempt to dispose of **TM-N1324** down the drain or in the regular trash. Contact your institution's Environmental Health and Safety (EHS) department to arrange for a hazardous waste pickup.
- Documentation: Complete all required waste disposal forms as per your institution's protocols. Provide accurate information about the composition of the waste.
- Handover: Transfer the sealed and labeled waste container to authorized EHS personnel for final disposal in accordance with federal, state, and local regulations.

Mandatory Visualizations

TM-N1324 Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the safe disposal of **TM-N1324**.



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References

- 1. caymanchem.com [caymanchem.com]
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